

A Technical Guide to the Solubility of N-tert-butoxycarbonyl-2-aminobenzoic Acid

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Compound of Interest

Compound Name: *Boc-2-Abz-OH*

Cat. No.: *B558750*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-2-aminobenzoic acid (Boc-2-aminobenzoic acid). Due to the limited availability of precise quantitative solubility data for this specific compound in publicly accessible literature, this document combines qualitative information, comparative data from structurally related molecules, and standardized experimental protocols to offer a practical resource for laboratory work.

Core Concepts and Solubility Profile

N-tert-butoxycarbonyl-2-aminobenzoic acid is a derivative of anthranilic acid, featuring a bulky, lipophilic tert-butoxycarbonyl (Boc) protecting group on the amine. This structural modification significantly influences its solubility profile compared to the parent compound, 2-aminobenzoic acid. The presence of the carboxylic acid group provides a site for hydrogen bonding and potential salt formation, while the Boc-protected amine and the benzene ring contribute to its organic character.

While specific quantitative solubility values are not widely reported, a qualitative assessment suggests that N-tert-butoxycarbonyl-2-aminobenzoic acid is generally soluble in polar organic solvents and less soluble in water. This is a common characteristic for many Boc-protected amino acids.

Comparative Solubility Data

To provide a useful frame of reference, the following table includes qualitative solubility information for N-tert-butoxycarbonyl-2-aminobenzoic acid and quantitative data for the closely related compound, p-aminobenzoic acid (PABA). The solubility behavior of the ortho-isomer (N-Boc-2-aminobenzoic acid) is expected to be broadly similar to its para-isomer, which is reported to be soluble in solvents like dichloromethane and dimethyl sulfoxide (DMSO) but less so in water[1].

Solvent	N-tert-butoxycarbonyl-2-aminobenzoic Acid (Qualitative)	p-Aminobenzoic Acid (Quantitative)
Water	Sparingly soluble to insoluble	0.572 g/100 mL at 25 °C
Methanol	Soluble	Soluble
Ethanol	Soluble	Soluble
Acetone	Soluble	Soluble
Ethyl Acetate	Soluble	Soluble
Dichloromethane	Soluble	Very soluble
Dimethyl Sulfoxide (DMSO)	Soluble	Soluble
Benzene	Slightly soluble	Slightly soluble
Chloroform	Soluble	Very soluble
Pyridine	Soluble	Very soluble

Note: The qualitative solubility for N-tert-butoxycarbonyl-2-aminobenzoic acid is inferred from general chemical principles and data on structurally similar compounds.

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of N-tert-butoxycarbonyl-2-aminobenzoic acid in a given solvent. This method is a standard and reliable approach for obtaining quantitative solubility data.

Objective: To determine the solubility of N-tert-butoxycarbonyl-2-aminobenzoic acid in a selected solvent at a specific temperature.

Materials:

- N-tert-butoxycarbonyl-2-aminobenzoic acid (high purity)
- Solvent of choice (e.g., ethanol, analytical grade)
- Analytical balance (readable to 0.1 mg)
- Thermostatically controlled water bath or incubator
- Vials with screw caps
- Magnetic stirrer and stir bars
- Syringe filters (0.22 μ m, solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes
- Drying oven

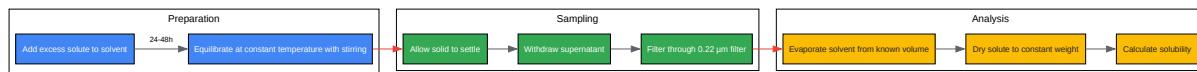
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of N-tert-butoxycarbonyl-2-aminobenzoic acid to a vial containing a known volume of the chosen solvent. An excess of solid should be visible at the bottom of the vial to ensure saturation.
 - Place a magnetic stir bar in the vial, cap it tightly, and place it in the thermostatically controlled water bath set to the desired temperature (e.g., 25 °C).
 - Stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Withdrawal and Filtration:
 - After the equilibration period, stop the stirring and allow the excess solid to settle for at least 2 hours within the temperature-controlled environment.
 - Carefully draw a known volume of the supernatant (the clear liquid above the solid) into a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish to remove any undissolved solid particles.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 50-60 °C).
 - Once the solvent has completely evaporated, transfer the dish to a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried solute.
 - Repeat the drying and weighing process until a constant weight is achieved.
- Calculation of Solubility:
 - Calculate the mass of the dissolved N-tert-butoxycarbonyl-2-aminobenzoic acid by subtracting the initial weight of the empty evaporation dish from the final constant weight.
 - Express the solubility in the desired units, for example:
 - g/100 mL: (mass of solute in g / volume of solvent in mL) * 100
 - mg/mL: mass of solute in mg / volume of solvent in mL

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental determination of solubility using the gravimetric method.

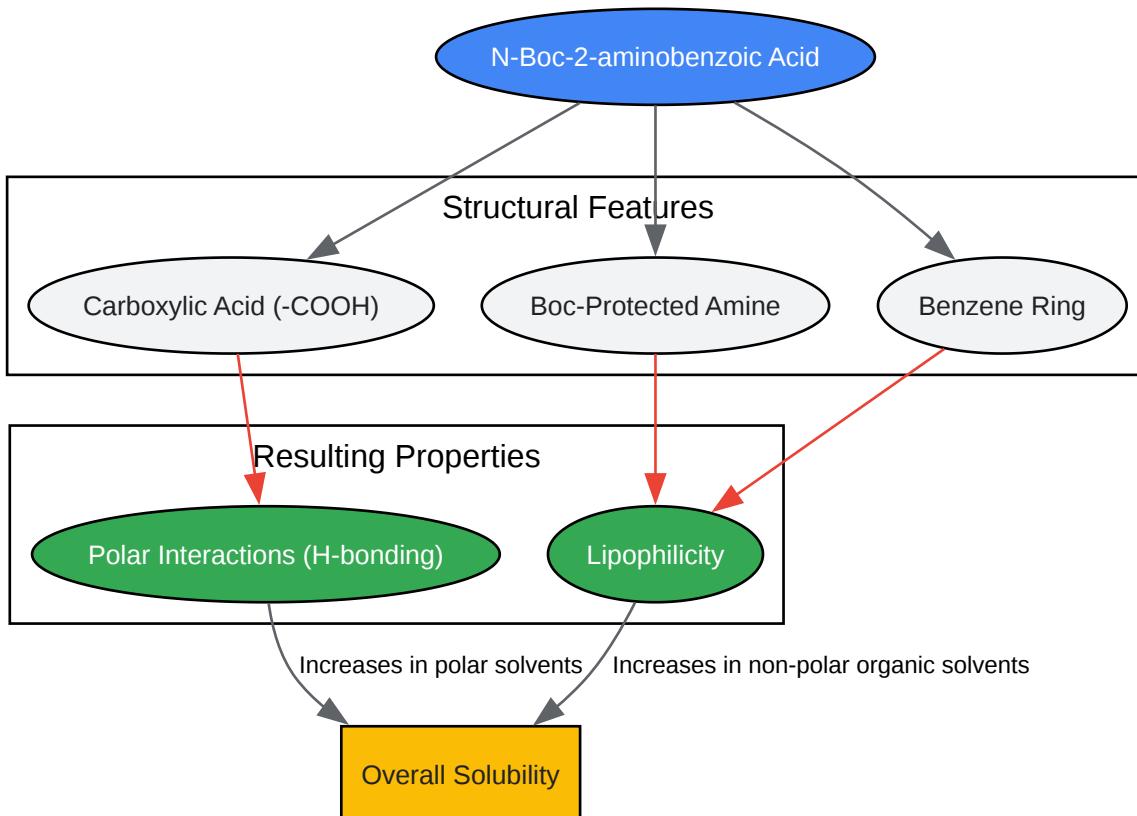


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Gravimetric Solubility Determination Workflow

Logical Relationship in Solubility

The solubility of N-tert-butoxycarbonyl-2-aminobenzoic acid is governed by the interplay of its structural features. The following diagram illustrates this relationship.



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References

- 1. CAS 66493-39-8: 4-(boc-amino)benzoic acid | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [A Technical Guide to the Solubility of N-tert-butoxycarbonyl-2-aminobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558750#solubility-of-n-tert-butoxycarbonyl-2-aminobenzoic-acid>]

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